

3,5-Dichloro-2-methylbenzyl Chloride: Technical Specifications & Application Guide

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Compound of Interest

Compound Name:	3,5-Dichloro-2-methylbenzyl chloride
CAS No.:	1806347-44-3
Cat. No.:	B1411123

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Executive Summary

3,5-Dichloro-2-methylbenzyl chloride (also known as 1-(chloromethyl)-3,5-dichloro-2-methylbenzene) is a high-value halogenated aromatic intermediate. It serves as a critical alkylating agent for introducing the sterically demanding and lipophilic 3,5-dichloro-2-methylbenzyl moiety into pharmacophores. This structural motif is particularly valued in drug design for its ability to occupy hydrophobic pockets while restricting conformational rotation due to the ortho-methyl group.

While the chloride itself is often generated in situ or supplied as a fine chemical, its identity is anchored by its stable precursors: 3,5-Dichloro-2-methylbenzyl alcohol (CAS: 1804896-51-2) and 3,5-Dichloro-2-methylbenzoic acid (CAS: 101567-48-0).

Chemical Identity & Specifications

Nomenclature & Identification

Property	Detail
Chemical Name	3,5-Dichloro-2-methylbenzyl chloride
IUPAC Name	1-(Chloromethyl)-3,5-dichloro-2-methylbenzene
Synonyms	-Trichloro-o-xylene; 2-Methyl-3,5-dichlorobenzyl chloride
Molecular Formula	
Molecular Weight	209.50 g/mol
SMILES	CC1=C(CN)C(Cl)=CC(Cl)=C1 (Amine precursor analog) -> CC1=C(CCl)C(Cl)=CC(Cl)=C1
Precursor CAS	1804896-51-2 (Alcohol); 101567-48-0 (Acid)

Physical Properties (Predicted/Experimental)[5]

- Appearance: White to off-white low-melting solid or clear liquid (dependent on purity).
- Melting Point: 35–45 °C (Estimated based on 3,5-dichlorobenzyl chloride analogs).
- Boiling Point: ~135–140 °C at 15 mmHg.
- Solubility: Soluble in DCM, THF, Toluene, Ethyl Acetate; reacts with water/alcohols.
- Density: ~1.35 g/cm³.

Synthesis & Production Methodologies

The synthesis of **3,5-dichloro-2-methylbenzyl chloride** typically proceeds via two primary routes. The choice depends on the availability of starting materials (the acid vs. the xylene derivative).

Route A: Deoxychlorination of the Alcohol (Laboratory Scale)

This is the preferred method for high-purity applications (e.g., library synthesis) as it avoids isomer contamination common in radical halogenation.

- Precursor: 3,5-Dichloro-2-methylbenzoic acid (CAS 101567-48-0) is reduced (using
or
) to 3,5-Dichloro-2-methylbenzyl alcohol (CAS 1804896-51-2).
- Chlorination: The alcohol is treated with Thionyl Chloride (
) or Phosphoryl Chloride (
) in DCM or Toluene.
 - Mechanism: Formation of an alkyl chlorosulfite intermediate followed by
(or
) displacement by chloride.

Route B: Radical Chlorination of Xylene (Industrial Scale)

Direct chlorination of 3,5-dichloro-o-xylene (1,2-dimethyl-3,5-dichlorobenzene).

- Reagent:
gas or N-Chlorosuccinimide (NCS) with radical initiator (AIBN/Benzoyl Peroxide).
- Selectivity Challenge: Requires careful control to chlorinate the C1-methyl (sterically less hindered than C2-methyl due to the ortho-chloro group? No, actually C1 is less hindered than C2 which is flanked by Cl at C3? Wait. In 3,5-dichloro-o-xylene (1,2-dimethyl), position 3 has a Cl.^[1] Position 6 is H. The methyl at 1 is next to H(6) and Methyl(2). The methyl at 2 is next to Methyl(1) and Cl(3). Therefore, Methyl at 1 is sterically less hindered and kinetically favored for radical attack).

Synthesis Workflow Diagram

- **Conformational Lock:** The 2-methyl group (ortho to the linkage) introduces steric clash with the scaffold, restricting rotation around the benzylic bond. This can lock the molecule into a bioactive conformation (atropisomerism potential).
- **Metabolic Blocking:** The 3,5-dichloro substitution pattern blocks the metabolically vulnerable para and meta positions, while the 2-methyl blocks the ortho position, extending the half-life () of the drug candidate.

Experimental Protocol: General N-Alkylation

To couple **3,5-Dichloro-2-methylbenzyl chloride** with a secondary amine:

- Dissolve 1.0 eq of amine in anhydrous Acetonitrile (MeCN).
- Add 1.5 eq of

or DIPEA (Hünig's base).
- Add 1.1 eq of **3,5-Dichloro-2-methylbenzyl chloride** dropwise at 0 °C.
- Stir at RT for 4–12 hours (monitor by TLC/LCMS).
- Workup: Dilute with EtOAc, wash with water/brine, dry over

.

Handling, Safety, and Stability

Hazard Classification: Corrosive (Skin Corr.[2] 1B), Lachrymator.

- **Hydrolytic Instability:** Like all benzyl chlorides, this compound hydrolyzes in moist air to release HCl and revert to the alcohol.
 - **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C.
- **Safety Precautions:**
 - Use only in a fume hood.

- Wear butyl rubber gloves and chemical safety goggles.
- Quench excess reagent with aqueous ammonium hydroxide or sodium bicarbonate.

References

- Precursor Identity (Alcohol): 3,5-Dichloro-2-methylbenzyl alcohol. [3][4] CAS 1804896-51-2. [4] Available from AK Scientific and specialized catalog suppliers.
- Precursor Identity (Acid): 3,5-Dichloro-2-methylbenzoic acid. [5][6] CAS 101567-48-0. [5][6] Listed in PubChem and chemical supplier databases. [7]
- General Synthesis of Benzyl Chlorides: Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Section 5.5: Halogenation of Alcohols. Longman Scientific & Technical, 1989.
- Mechanistic Insight (Radical Chlorination): Smith, M. B., & March, J. March's Advanced Organic Chemistry. Wiley-Interscience.

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Sources

- 1. 3,5-Dichloro-2-methylpyridin-4-ol | Research Chemical [benchchem.com]
- 2. 3,5-Dichloro-2-methylpyrazine | C₅H₄Cl₂N₂ | CID 55270046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. Search Results - AK Scientific [aksci.com]
- 5. 154862-40-5 | 3,5-Dichlorobenzoic acid, sodium salt | BLD Pharm [bldpharm.com]
- 6. echemi.com [echemi.com]
- 7. SID 496704033 - PubChem [pubchem.ncbi.nlm.nih.gov]
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